An In-Depth Technical Guide to α-Bromomyristic Acid: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*2-Bromotetradecanoic acid*
CAS No.:	*10520-81-7*
Cat. No.:	*B089345*

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Introduction: Unveiling a Versatile Tool for Chemical Innovation

α-Bromomyristic acid, systematically known as **2-bromotetradecanoic acid**, is a halogenated derivative of the saturated fatty acid, myristic acid. This compound emerges as a pivotal intermediate in organic synthesis and a valuable probe in biochemical research. The introduction of a bromine atom at the α-position to the carboxyl group significantly alters the molecule's reactivity, transforming it from a relatively inert fatty acid into a versatile building block for the synthesis of a wide array of more complex molecules. Its structural similarity to endogenous fatty acids also makes it a compelling tool for investigating cellular processes involving lipid metabolism and protein modification. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and key applications of α-bromomyristic acid, with a particular focus on its relevance to researchers, scientists, and professionals in drug development.

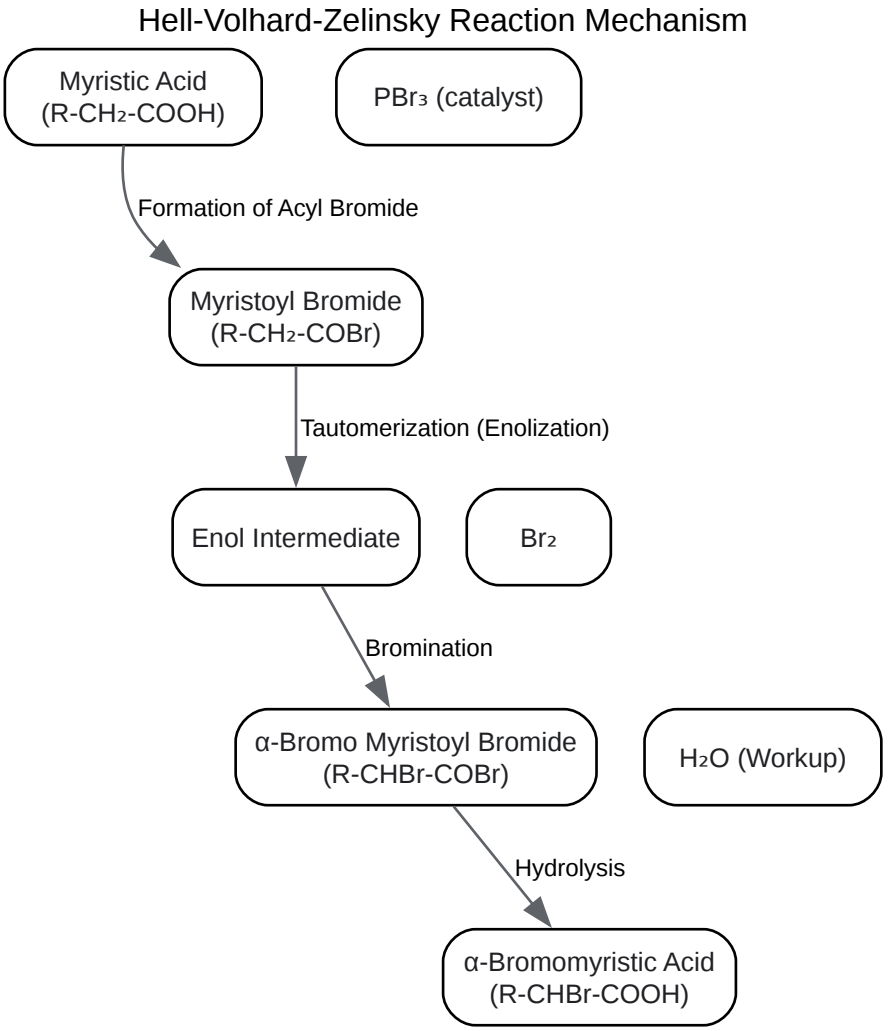
Chemical Identity and Physicochemical Properties

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α-Bromomyristic acid is a C14 long-chain fatty acid bearing a bromine substituent on the carbon atom adjacent to the carboxyl group. This structural feature is the cornerstone of its chemical utility.

Chemical Structure

The molecule consists of a thirteen-carbon chain terminating in a carboxyl group, with a bromine atom attached to the second carbon (the α-carbon).



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Caption: Mechanism of the Hell-Volhard-Zelinsky reaction.

Detailed Experimental Protocol

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This protocol is a generalized procedure for the Hell-Volhard-Zelinsky bromination of a long-chain fatty acid like myristic acid. [1] Materials:

- Myristic acid
- Red phosphorus
- Bromine
- Dry, inert solvent (e.g., carbon tetrachloride or dichloromethane, optional)
- Water
- Sodium bisulfite solution (saturated)
- Anhydrous magnesium sulfate or sodium sulfate

Equipment:

- Round-bottom flask with a reflux condenser and dropping funnel
- Heating mantle
- Magnetic stirrer
- Gas trap (containing NaOH or $NaHSO_3$ solution)
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus or recrystallization setup

Procedure:

- Reaction Setup: In a dry round-bottom flask, place myristic acid (1.0 eq) and a catalytic amount of red phosphorus (approx. 0.1 eq). If myristic acid is solid at room temperature, it can be gently warmed to melt or dissolved in a minimal amount of a dry, inert solvent.

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- Bromine Addition: Attach a dropping funnel containing bromine (1.1-1.5 eq) to the flask. The top of the reflux condenser should be connected to a gas trap to neutralize the evolved hydrogen bromide (HBr) gas. Add the bromine dropwise to the reaction mixture with stirring. The reaction is exothermic and will generate HBr.

- Reaction: After the addition of bromine is complete, heat the reaction mixture to 60-80 °C. The reaction time will vary depending on the scale and specific conditions but is typically several hours. Monitor the progress of the reaction by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- Work-up: Once the reaction is complete, cool the mixture to room temperature. Cautiously add water to the reaction mixture to hydrolyze the intermediate acyl bromide and any unreacted phosphorus halides. This step is highly exothermic and will generate more HBr gas.

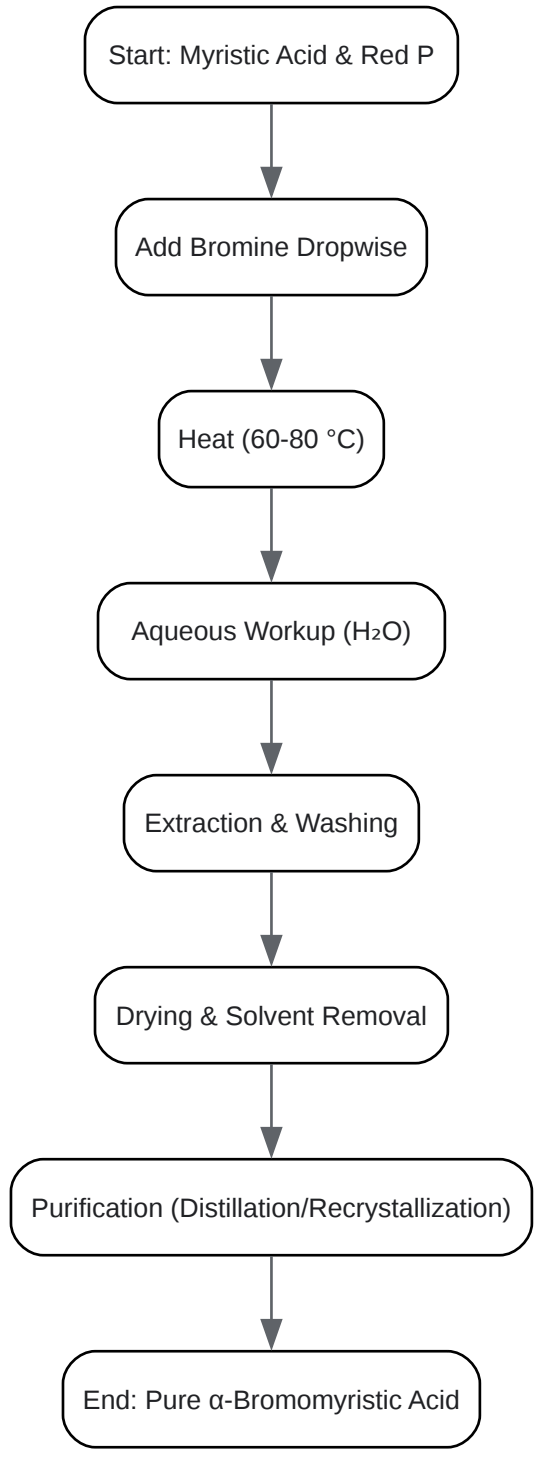
- Extraction and Washing: Transfer the mixture to a separatory funnel. If a solvent was used, add more to ensure proper phase separation. Wash the organic layer sequentially with water and a saturated solution of sodium bisulfite to remove any unreacted bromine.

- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent and then remove the solvent using a rotary evaporator.

- Purification: The crude α-bromomyristic acid can be purified by vacuum distillation or recrystallization from a suitable solvent (e.g., hexane).

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Experimental Workflow for HVZ Synthesis



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Caption: Experimental workflow for HVZ synthesis.

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Spectroscopic Characterization

Thorough characterization is essential to confirm the identity and purity of the synthesized α-bromomyristic acid. The following sections detail the expected spectroscopic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for structural elucidation. While specific, experimentally derived high-resolution spectra for α-bromomyristic acid are not readily available in public databases, the expected chemical shifts can be predicted based on the structure and data from similar compounds.

^{1}H NMR:

- The proton on the α-carbon (CH-Br) is expected to appear as a triplet downfield, typically in the range of 4.1-4.4 ppm, due to deshielding by both the bromine and the carbonyl group.
- The methylene protons adjacent to the α-carbon will appear as a multiplet around 2.0-2.2 ppm.
- The long aliphatic chain will show a broad multiplet between 1.2-1.6 ppm.
- The terminal methyl group will be an upfield triplet at approximately 0.9 ppm.
- The acidic proton of the carboxyl group will be a broad singlet, highly dependent on the solvent and concentration, typically >10 ppm.

^{13}C NMR:

- The carbonyl carbon (C=O) will be the most downfield signal, expected in the range of 170-180 ppm.
- The α-carbon (CH-Br) will be significantly deshielded, appearing around 45-55 ppm.
- The carbons of the long alkyl chain will resonate in the typical aliphatic region of 14-35 ppm.

Infrared (IR) Spectroscopy

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The IR spectrum provides information about the functional groups present in the molecule. Key absorption bands for α-bromomyristic acid are expected as follows:

Wavenumber (cm^{-1})	Assignment
2800-3300 (broad)	O-H stretch of the carboxylic acid
2850-2960	C-H stretches of the alkyl chain
~1710	C=O stretch of the carboxylic acid
~1465	C-H bend (scissoring) of CH_2
~1200-1300	C-O stretch of the carboxylic acid
500-700	C-Br stretch

The NIST Chemistry WebBook provides access to the gas-phase IR spectrum of **2-bromotetradecanoic acid** for further reference. [2]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The electron ionization (EI) mass spectrum of α-bromomyristic acid will exhibit a characteristic isotopic pattern for the molecular ion due to the presence of bromine isotopes (^{79}Br and ^{81}Br in an approximate 1:1 ratio), resulting in two peaks of nearly equal intensity at m/z 306 and 308.

Key Fragmentation Pathways:

- α-Cleavage: Loss of the carboxyl group (•COOH) or the entire bromo-carboxyl moiety.
- McLafferty Rearrangement: Possible if the alkyl chain is long enough, though less common for the molecular ion of carboxylic acids.
- Loss of HBr: A peak corresponding to $[M-HBr]^+$ may be observed.
- Cleavage of the C-Br bond: A peak at $[M-Br]^+$ would be significant.

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The NIST Chemistry WebBook hosts the mass spectrum of **2-bromotetradecanoic acid**, which can be consulted for detailed fragmentation analysis. [3]

Chemical Reactivity and Synthetic Applications

The synthetic utility of α-bromomyristic acid stems from the reactivity of the C-Br bond. The bromine atom is a good leaving group, making the α-carbon susceptible to nucleophilic substitution reactions. This allows for the introduction of a variety of functional groups at the α-position.

Common Reactions:

- Synthesis of α-Hydroxy Acids: Reaction with a hydroxide source (e.g., aqueous NaOH) followed by acidification yields 2-hydroxytetradecanoic acid.
- Synthesis of α-Amino Acids: Reaction with ammonia or an amine source can produce 2-aminotetradecanoic acid, a non-proteinogenic amino acid.
- Esterification: The carboxyl group can be esterified under standard conditions (e.g., Fischer esterification) to produce α-bromo esters, which are also valuable synthetic intermediates.
- Formation of α,β-Unsaturated Acids: Elimination of HBr using a base can lead to the formation of 2-tetradecenoic acid.

Applications in Research and Drug Development

α-Bromomyristic acid and its analogues, particularly 2-bromopalmitate, have been instrumental as chemical probes to study fundamental biological processes. Their application in drug discovery is an area of growing interest.

Inhibition of Protein Acylation

Protein S-palmitoylation is a reversible post-translational modification where a palmitate group is attached to a cysteine residue via a thioester linkage. This process is crucial for protein trafficking, stability, and function. 2-Bromopalmitate, a close analogue of α-bromomyristic acid, is a widely used inhibitor of protein palmitoylation. [4][5]It is believed to act by irreversibly binding to the active site of protein acyltransferases (PATs), the enzymes responsible for palmitoylation. [6]Given its structural similarity, α-bromomyristic acid is expected to exhibit

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similar inhibitory activity and can be employed in studies to elucidate the role of palmitoylation in various cellular pathways and disease states, including cancer and neurological disorders.

Probing Fatty Acid Metabolism

α-Brominated fatty acids can serve as valuable tools to investigate fatty acid metabolism. They can act as competitive inhibitors or alternative substrates for enzymes involved in fatty acid activation, transport, and β-oxidation. For instance, 2-bromopalmitoyl-CoA has been shown to be a potent and specific inhibitor of mitochondrial fatty acid oxidation. [4]By analogy, α-bromomyristic acid can be used to study the enzymes and pathways involved in the metabolism of myristic acid and other long-chain fatty acids.

Precursor in Drug Synthesis

As a versatile synthetic intermediate, α-bromomyristic acid can be a starting material for the synthesis of more complex bioactive molecules. The ability to introduce various functional groups at the α-position allows for the generation of libraries of novel fatty acid derivatives for screening in drug discovery programs. These derivatives could be designed to target enzymes involved in lipid signaling or to have specific antimicrobial or anticancer properties.

Safety and Handling

α-Bromomyristic acid should be handled with appropriate safety precautions in a laboratory setting.

- Hazards: It is expected to be corrosive and may cause severe skin burns and eye damage. It may also be harmful if swallowed.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid breathing dust, fumes, or vapors.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and bases.

For detailed safety information, consult the Safety Data Sheet (SDS) from the supplier.

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Conclusion

α-Bromomyristic acid is a molecule of significant interest to both synthetic chemists and biomedical researchers. Its straightforward synthesis via the Hell-Volhard-Zelinsky reaction and the versatile reactivity of its α-bromo substituent make it a valuable building block for organic synthesis. Furthermore, its structural analogy to myristic acid positions it as a powerful tool for investigating the intricacies of fatty acid metabolism and protein acylation. As our understanding of the roles of these processes in health and disease continues to expand, the utility of α-bromomyristic acid and its derivatives in drug discovery and development is poised to grow. This guide has provided a foundational understanding of this important chemical entity, intended to empower researchers to harness its full potential in their scientific endeavors.

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